

Tricin-d6 certificate of analysis

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Compound of Interest

Compound Name: *Tricin-d6*

Cat. No.: *B15568477*

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Technical Guide: Tricin-d6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Tricin-d6**, a deuterated analog of the naturally occurring flavone, Tricin. **Tricin-d6** is primarily utilized as an internal standard in mass spectrometry-based quantitative studies. This document details its physicochemical properties, biological activities of its non-labeled counterpart, and relevant experimental protocols for its use and for the study of Tricin's biological effects.

Certificate of Analysis (Representative)

The following table summarizes the typical specifications for **Tricin-d6**. Actual values may vary by supplier and batch.

Parameter	Specification
Product Name	Tricin-d6
Appearance	Light yellow to yellow solid
Molecular Formula	C ₁₇ H ₈ D ₆ O ₇
Molecular Weight	336.33 g/mol
Purity (by HPLC)	≥98%
Isotopic Purity	≥99% Deuterium incorporation
Solubility	Soluble in DMSO and Methanol
Storage	Store at -20°C, protect from light
CAS Number	1178549-27-3 (example, may vary)

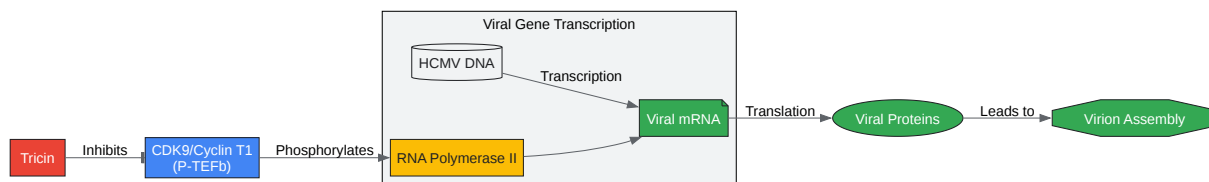
Biological Activity and Mechanism of Action of Tricin

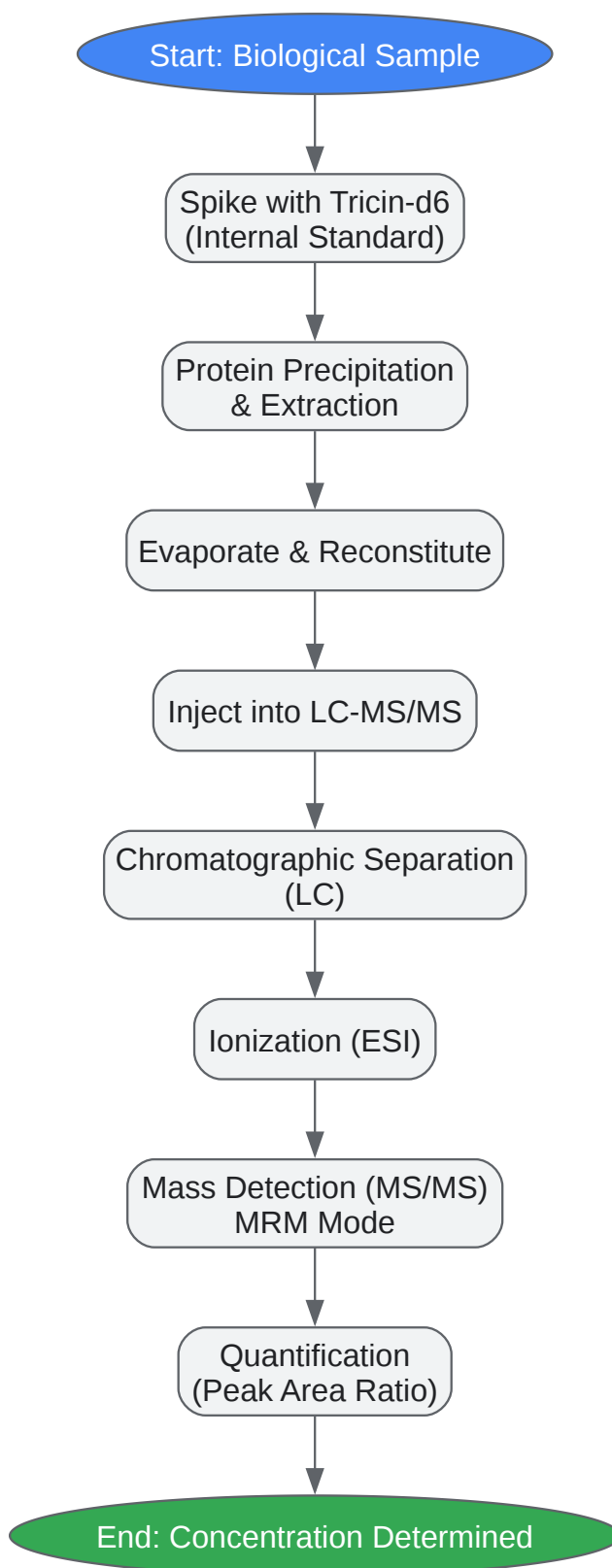
Tricin, the non-deuterated form of **Tricin-d6**, exhibits a range of biological activities, most notably as an antiviral and anti-cancer agent. Its primary mechanism of action involves the inhibition of Cyclin-Dependent Kinase 9 (CDK9).

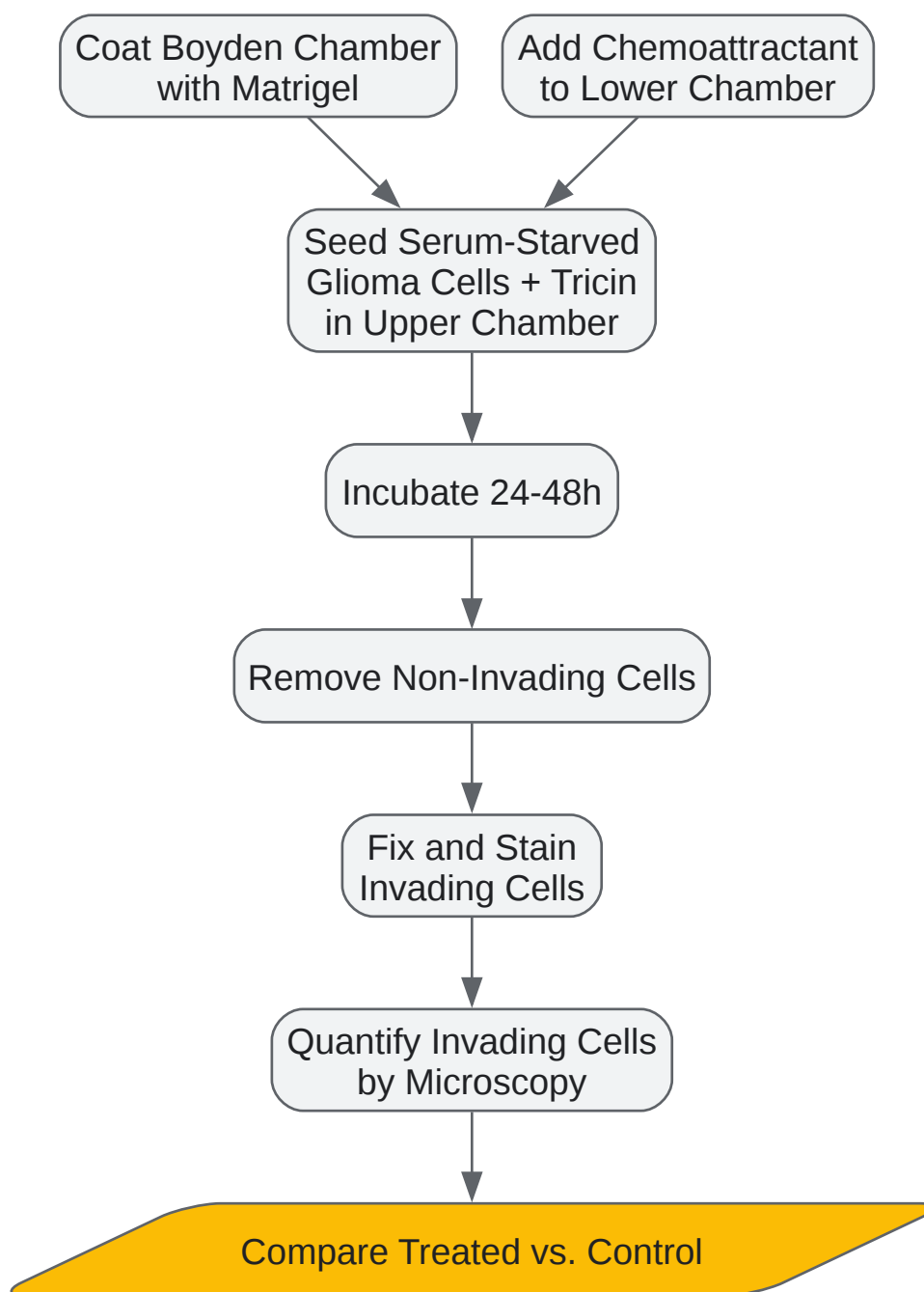
Inhibition of CDK9 and Anti-HCMV Activity

Tricin has been identified as an inhibitor of human cytomegalovirus (HCMV) replication.^[1] This activity is attributed to its ability to directly inhibit CDK9, a key enzyme involved in the regulation of transcription.^[2] CDK9, as part of the positive transcription elongation factor b (P-TEFb) complex, phosphorylates the C-terminal domain of RNA polymerase II, which is essential for transcriptional elongation of viral genes.^[2] By binding to the ATP-binding site of CDK9, Tricin prevents this phosphorylation, thereby halting viral replication.^[2]

Signaling Pathway: Tricin Inhibition of CDK9-Mediated HCMV Replication







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References

- [1. protocols.io \[protocols.io\]](#)
- [2. An Experimental Protocol for the Boyden Chamber Invasion Assay With Absorbance Readout - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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